

Safety and handling precautions for 3,5-Difluoro-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 3,5-Difluoro-2-hydroxybenzaldehyde

Cat. No.: B1303468

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An In-depth Technical Guide to the Safe Handling of **3,5-Difluoro-2-hydroxybenzaldehyde**

This document provides comprehensive safety and handling precautions for **3,5-Difluoro-2-hydroxybenzaldehyde**, intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification and Properties

3,5-Difluoro-2-hydroxybenzaldehyde is a fluorinated benzaldehyde derivative used in the synthesis of various chemical compounds, including organometallic ligands and heterocyclic molecules.

Table 1: Physicochemical and Identification Data

Property	Value	Reference
Chemical Name	3,5-Difluoro-2-hydroxybenzaldehyde	[1]
Synonyms	3,5-difluoro-2-hydroxybenzaldehyde	
CAS Number	63954-77-8	[1]
Molecular Formula	C ₇ H ₄ F ₂ O ₂	[1]
Molecular Weight	158.1 g/mol	
Physical State	Solid	[1]
Melting Point	87 - 91 °C	[1]
Purity	98%	

Hazard Identification and Classification

This chemical is classified as hazardous under the Globally Harmonized System (GHS). It is crucial to understand the associated risks before handling.

GHS Classification:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

GHS Label Elements:

- Pictogram: GHS07 (Exclamation mark)[\[1\]](#)
- Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

NFPA Ratings:

- Health Hazard: 3 - Short exposure could cause serious temporary or residual injury.[1]
- Fire Hazard: 0 - Materials that will not burn.[1]
- Reactivity: 0 - Normally stable, even under fire exposure conditions, and not reactive with water.[1]

Experimental Safety Protocols

The following protocols are derived from standard safety data sheets and are mandatory for handling **3,5-Difluoro-2-hydroxybenzaldehyde**.

First-Aid Measures

- General Advice: Show the Safety Data Sheet (SDS) to the attending medical professional. First responders should protect themselves.[3]
- If Inhaled: Remove the person to fresh air and ensure they are comfortable for breathing.[1] If breathing is difficult or stops, provide artificial respiration. Seek medical attention.[1]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. [1] If skin irritation develops and persists, seek medical advice.[1] Contaminated clothing should be removed and washed before reuse.[1]
- In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes. [1] If present and easy to do, remove contact lenses. Continue rinsing.[1] Seek immediate medical attention.[1]
- If Swallowed: Do NOT induce vomiting.[1] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1] Seek medical attention.[1]

Accidental Release Measures

- Personal Precautions: Evacuate the area. Do not attempt to handle the spill without suitable protective equipment.[\[1\]](#) Avoid breathing dust and contact with the substance.[\[4\]](#) Ensure adequate ventilation.
- Environmental Precautions: Prevent the substance from entering drains, sewers, or public waters.[\[1\]](#)[\[4\]](#)
- Methods for Cleaning Up:
 - Stop the leak if it is safe to do so.[\[1\]](#)
 - Use dry clean-up procedures to avoid generating dust.[\[4\]](#)
 - Carefully sweep or shovel the spilled solid material into a clean, dry, labeled, and sealable container for disposal.[\[1\]](#)[\[4\]](#)
 - Wash the spill area with large amounts of water.[\[4\]](#)

Handling, Storage, and Disposal

Proper handling and storage are essential to minimize risk.

Safe Handling

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#) Emergency eye wash stations and safety showers must be available in the immediate vicinity of potential exposure.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield (CFR 1910.133).[\[1\]](#)
 - Hand Protection: Wear appropriate protective gloves (CFR 1910.138).[\[1\]](#)
 - Skin and Body Protection: Wear suitable protective clothing and safety shoes (CFR 1910.136).[\[1\]](#)

- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator (CFR 1910.134).[\[1\]](#)
- Hygiene Measures: Do not eat, drink, or smoke in the work area.[\[1\]](#) Wash hands thoroughly after handling the product and before breaks.[\[1\]](#)[\[3\]](#)

Storage Conditions

- Technical Measures: Store in compliance with applicable regulations.[\[1\]](#)
- Storage Conditions: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#) The substance is air-sensitive; store under an inert gas like nitrogen.[\[1\]](#)[\[5\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents.[\[1\]](#)
- Packaging: Keep in the original container.

Disposal

- Waste Treatment: Dispose of the substance and its container at an authorized hazardous waste disposal facility.[\[1\]](#) An incinerator equipped with an afterburner and flue gas scrubber is recommended.[\[1\]](#) Do not allow it to be released into the environment.[\[5\]](#)

Stability and Reactivity

- Reactivity: The product is stable under normal handling and storage conditions.[\[1\]](#)
- Chemical Stability: Stable under recommended storage conditions.[\[1\]](#)
- Conditions to Avoid: Keep away from heat, sparks, open flames, and direct sunlight.[\[1\]](#)[\[5\]](#)
Avoid dust formation.[\[5\]](#)
- Incompatible Materials: Strong oxidizing agents and strong bases.[\[1\]](#)[\[5\]](#)
- Hazardous Decomposition Products: Under fire conditions, thermal decomposition can generate carbon oxides and hydrogen fluoride.[\[1\]](#)

Safe Handling Workflow

The following diagram illustrates the lifecycle of handling **3,5-Difluoro-2-hydroxybenzaldehyde** in a research setting.



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Caption: Workflow for safe handling of **3,5-Difluoro-2-hydroxybenzaldehyde**.

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- To cite this document: BenchChem. [Safety and handling precautions for 3,5-Difluoro-2-hydroxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1303468#safety-and-handling-precautions-for-3-5-difluoro-2-hydroxybenzaldehyde>

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